

Essential Safety and Operational Guide for 4-Chlorobenzoyl Chloride

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Compound of Interest

Compound Name: 4-Chlorobenzoyl chloride

Cat. No.: B129227

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **4-Chlorobenzoyl chloride**. Adherence to these procedures is critical for ensuring laboratory safety and operational integrity.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **4-Chlorobenzoyl chloride**.

Property	Value
CAS Number	122-01-0[1]
Molecular Formula	C ₇ H ₄ Cl ₂ O[2]
Molecular Weight	175.01 g/mol
Appearance	Clear, colorless liquid[1]
Boiling Point	102-104 °C at 11 mmHg
Melting Point	11-14 °C
Density	1.365 g/mL at 20 °C
Flash Point	105 °C (221 °F) - closed cup

Hazard Identification and Personal Protective Equipment (PPE)

DANGER! **4-Chlorobenzoyl chloride** is a corrosive substance that causes severe skin burns and eye damage.[2][3] It may also cause respiratory irritation.[2] The material hydrolyzes in contact with moisture or water, releasing toxic and corrosive fumes of hydrogen chloride.[1] It is also a lachrymator, a substance that increases the flow of tears.[1][2]

Due to these significant hazards, a stringent personal protective equipment (PPE) protocol is mandatory.

PPE Category	Specification	Rationale
Eye Protection	Chemical splash goggles and a face shield (8-inch minimum).[2]	Protects against severe eye burns and damage from splashes.[1][3]
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene). [4] Inspect gloves before each use.[2]	Prevents severe skin burns upon contact.[1][2]
Body Protection	A complete chemical-resistant suit and appropriate protective clothing to prevent skin exposure.[1][2]	Shields skin from contact and burns.
Respiratory Protection	Use in a well-ventilated area, preferably under a chemical fume hood.[3][5] If ventilation is inadequate, a NIOSH/MSHA-approved respirator with appropriate cartridges (e.g., type ABEK) must be used.[2]	Prevents chemical burns to the respiratory tract from inhalation of vapors.[1]

Facilities handling this chemical must be equipped with an eyewash station and a safety shower in the immediate vicinity of the workstation.[1][3]

Step-by-Step Handling and Storage Procedures

Handling:

- Preparation: Before handling, ensure all required PPE is donned correctly. Confirm that the chemical fume hood is functioning properly.
- Dispensing: Handle **4-Chlorobenzoyl chloride** in a chemical fume hood to minimize inhalation exposure.^[3] Avoid all personal contact, including inhalation.^[6]
- Prohibitions: Do not allow the chemical to come into contact with water, as it reacts to release toxic gases.^{[1][3]} Do not eat, drink, or smoke in the handling area.^[5]
- Post-Handling: Wash hands and any exposed skin thoroughly after handling.^{[1][3]} Remove and launder contaminated clothing before reuse; discard contaminated shoes.^[1]

Storage:

- Container: Keep the container tightly closed when not in use.^{[1][4]} Store in the original, corrosive-resistant container.^[7]
- Location: Store in a cool, dry, and well-ventilated area designated as a corrosives storage area.^{[1][3][4]}
- Incompatibilities: Store away from incompatible materials such as strong bases, alcohols, metals, and strong oxidizing agents.^{[3][4]} Keep away from water or moist air.^{[3][5]}

Emergency and Disposal Plans

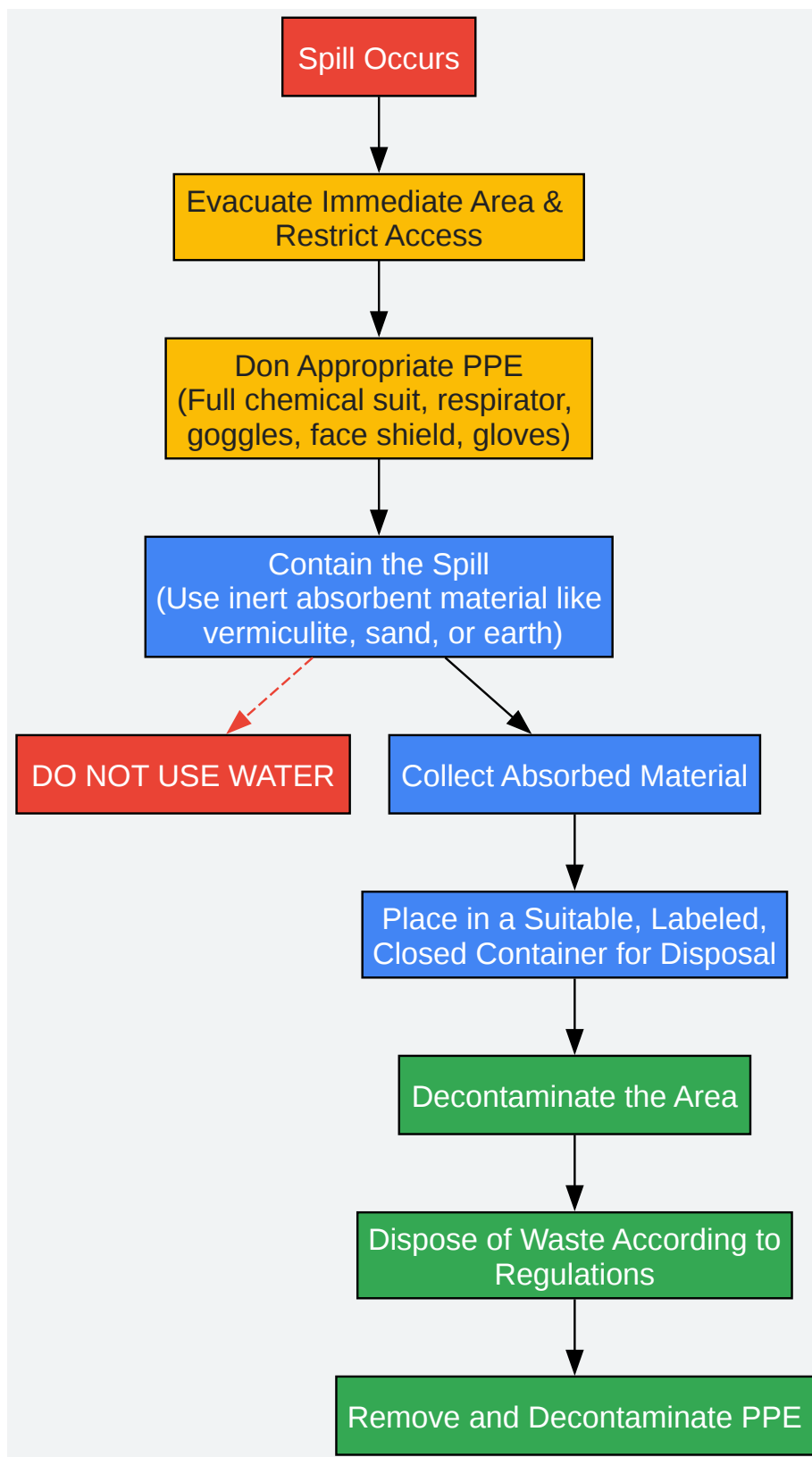
First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.^{[1][3]}
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Seek immediate medical attention.^[1]

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Ingestion: Do NOT induce vomiting. If the victim is conscious, rinse their mouth with water and give them a cupful of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)

Spill Response Protocol:

In the event of a spill, follow the workflow below. Ensure adequate ventilation and evacuate unnecessary personnel to a safe area.[\[2\]](#)[\[3\]](#)



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Workflow for managing a **4-Chlorobenzoyl chloride** spill.

Disposal Plan:

Waste from **4-Chlorobenzoyl chloride** is considered hazardous waste.[8]

- Collection: Collect waste material, including absorbed spill cleanup material, in suitable, closed, and properly labeled containers.[2][3]
- Disposal: Dispose of the chemical waste through a licensed disposal company.[2] Do not empty it into drains.[3]
- Regulations: Adhere to all local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[3] Contaminated packaging should also be disposed of as hazardous waste.[8]

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